HRMS analysis and fragmentation patterns of iodo-BCP acids

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Compound of Interest

Compound Name:	*2-(3-Iodobicyclo[1.1.1]pentan-1-yl)acetic acid*
CAS No.:	*2209086-71-3*
Cat. No.:	*B2697700*

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Title: High-Resolution Mass Spectrometry (HRMS) Analysis and Fragmentation Dynamics of Iodo-Bicyclo[1.1.1]pentane (Iodo-BCP) Acids

Introduction Bicyclo[1.1.1]pentane (BCP) derivatives, particularly 3-substituted BCP-1-carboxylic acids, have become cornerstone building blocks in modern medicinal chemistry. They serve as highly effective, sp3-rich bioisosteres for para-substituted phenyl rings and tert-butyl groups, imparting enhanced metabolic stability and favorable physicochemical properties to drug candidates (1)[1]. However, the analytical characterization of halogenated BCPs—specifically 3-iodo-bicyclo[1.1.1]pentane-1-carboxylic acid—via High-Resolution Mass Spectrometry (HRMS) presents unique challenges. The combination of high inherent ring strain (~60–65 kcal/mol), a highly labile carbon-iodine (C-I) bond, and a decarboxylation-prone carboxylic acid moiety results in complex, highly sensitive fragmentation patterns (2)[2].

This guide provides an authoritative comparison of HRMS ionization platforms for iodo-BCP acids, detailing the causality behind their fragmentation behaviors and offering field-proven methodologies to ensure structural integrity during analysis.

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Comparative Analysis of HRMS Ionization Platforms

When analyzing iodo-BCP acids, the choice of ionization technique dictates whether the intact pseudo-molecular ion or a cascade of strain-release fragments is observed. The weak C-I bond is highly susceptible to homolytic cleavage, while the carboxylic acid group readily loses CO2 under thermal or energetic stress (3)[3].

- Electrospray Ionization (ESI-HRMS): The gold standard for iodo-BCP acids. Operating in negative ion mode (ESI-), it gently deprotonates the carboxylic acid to yield the [M-H]- ion. However, even under ESI, in-source fragmentation (ISF) can trigger deiodination if capillary voltages are too high.

- Atmospheric Pressure Chemical Ionization (APCI-HRMS): Utilizes a corona discharge and higher thermal inputs. While effective for neutral BCPs, APCI applied to iodo-BCP acids almost universally results in thermal decarboxylation and deiodination prior to mass analysis.

- Electron Ionization (EI-GC-MS): The hard ionization of EI (typically 70 eV) completely shatters the BCP core. The intact molecular ion (M+•) is rarely observed. Instead, the spectrum is dominated by the iodine cation (m/z 127),[M-I]+, and ring-opened hydrocarbon fragments.

Table 1: Quantitative and Qualitative Comparison of Ionization Methods for 3-Iodo-BCP-1-carboxylic acid (MW: 238.02 g/mol)

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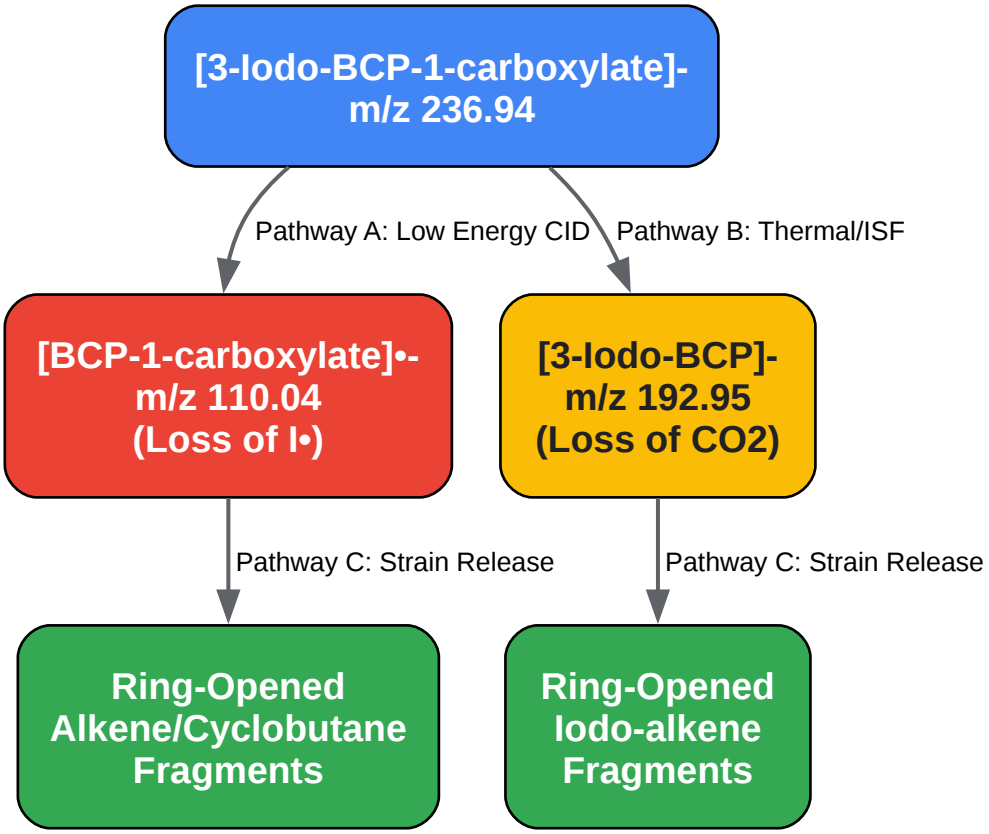
Parameter	ESI (-) HRMS	APCI (-) HRMS	EI (70 eV) GC-MS
Primary Target Ion	[M-H]- (m/z 236.94)	[M-H-CO2]- (m/z 192.95)	[M-I]+ (m/z 111.04)
Intact Ion Survival	High (>85% with soft tuning)	Low (<10%)	Trace / None (0%)
Dominant Fragmentation	Minor deiodination	Decarboxylation	C-I cleavage, Ring opening
Thermal Degradation	Minimal (Ambient to 250°C)	High (Vaporizer >350°C)	Extreme (Vaporizer >250°C)
Best Application	Intact mass confirmation	Metabolite tracing	Structural fingerprinting

Mechanistic Fragmentation Patterns of Iodo-BCP Acids

Understanding the causality behind BCP fragmentation requires analyzing the thermodynamic vulnerabilities of the molecule. The fragmentation of 3-iodo-BCP-1-carboxylic acid follows three primary pathways:

- Pathway A: Deiodination (C-I Cleavage). The C-I bond in the BCP system is exceptionally weak. In negative mode ESI, the [M-H]- parent ion (m/z 236.94) frequently ejects an iodine radical (I•) to form a stabilized radical anion[M-H-I]•- at m/z 110.04.
- Pathway B: Decarboxylation. The carboxylate anion can undergo collision-induced dissociation (CID) to expel CO2 (44 Da), generating a transient 3-iodo-bicyclo[1.1.1]pentyl carbanion (m/z 192.95).
- Pathway C: Strain-Release Ring Opening. The central C1-C3 bond of the BCP ring holds immense strain. Following the loss of iodine or CO2, the bicyclic system often undergoes skeletal rearrangement, opening into a less strained methylenecyclobutane or substituted alkene derivative (4)[4].

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Major HRMS fragmentation pathways of 3-iodo-BCP-1-carboxylic acid under negative ESI.

Experimental Protocol: Optimized ESI-HRMS Workflow for Iodo-BCP Acids

To ensure scientific integrity and a self-validating system, the following protocol is designed to minimize in-source fragmentation (ISF) and preserve the [M-H]- ion of iodo-BCP acids during HRMS acquisition (5)[5].

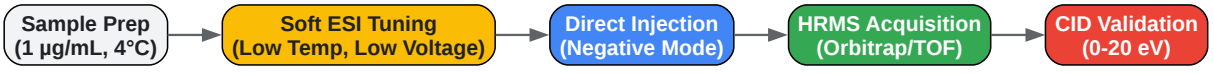
Materials:

- Analyte: 3-iodo-bicyclo[1.1.1]pentane-1-carboxylic acid (1 µg/mL in LC-MS grade Methanol).
- Mobile Phase: 90% Methanol / 10% Water with 0.01% Ammonium Hydroxide (NH4OH). (Note: Avoid formic acid, as it suppresses negative ionization of the carboxylic acid).

Step-by-Step Methodology:

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- Sample Preparation: Dilute the iodo-BCP acid standard to 1 µg/mL in the mobile phase. Keep the sample chilled (4°C) to prevent premature thermal degradation of the C-I bond.
- Instrument Tuning (Soft ESI):
  - Set the ESI probe to Negative Ion Mode.
  - Critical Step: Lower the Capillary/Fragmentor Voltage to 50–70 V (instrument dependent). Standard default voltages (e.g., 120 V+ on Q-TOFs or high S-lens RF levels on Orbitraps) will cause immediate deiodination.
  - Reduce the desolvation gas temperature to ≤ 200°C. High temperatures drive decarboxylation.
- Flow Injection / LC Separation: Bypass the LC column for direct tuning (Flow Injection Analysis at 0.2 mL/min), or use a short C18 column if separating from synthetic impurities.
- Data Acquisition: Scan from m/z 50 to 500. Monitor the exact mass of [M-H]- (Calculated: 236.9418).
- Validation: Gradually increase the collision energy (CE) from 0 eV to 20 eV. You should observe the controlled transition from the intact m/z 236.94 ion to the m/z 110.04 (deiodinated) and m/z 192.95 (decarboxylated) fragments, validating both the parent structure and the fragmentation causality.



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Step-by-step workflow for the soft ESI-HRMS analysis of labile iodo-BCP acids.

Conclusion

The HRMS analysis of iodo-BCP acids requires a delicate balance between achieving sufficient desolvation and preventing the premature cleavage of the highly strained, halogenated core. By utilizing soft ESI(-) techniques and understanding the thermodynamic drivers of deiodination

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and decarboxylation, researchers can accurately characterize these critical bioisosteres for downstream drug development applications.

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